

Application Notes and Protocols: C.I. Reactive Red 2 in Textile Engineering Research

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Compound of Interest

Compound Name: **C.I. Reactive red 2**

Cat. No.: **B105821**

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Introduction

C.I. Reactive Red 2 (CAS Registry Number: 17804-49-8) is a monoazo reactive dye belonging to the dichlorotriazine class.[1][2] Its molecular structure contains a reactive dichlorotriazine group that enables the formation of a covalent bond with the hydroxyl groups of cellulosic fibers (such as cotton, viscose, and bamboo) and the amino groups of protein fibers (like wool and silk) under alkaline conditions.[2][3] This covalent bonding results in excellent wash fastness, making it a popular choice in the textile industry for a wide range of brilliant red shades.[3][4]

These application notes provide detailed protocols for researchers and scientists utilizing **C.I. Reactive Red 2** in textile engineering. The protocols cover dyeing procedures for cellulosic fibers, methods for evaluating dye performance, and analytical techniques for dye quantification.

Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Reactive Red 2	[1]
C.I. Number	18200	[1]
Molecular Formula	<chem>C19H10Cl2N6Na2O7S2</chem>	[1]
Molecular Weight	615.34 g/mol	[1]
CAS Registry No.	17804-49-8 / 12226-03-8	[1]
Molecular Structure	Single azo class with a dichlorotriazine reactive group	[1] [2]
Solubility (in water)	60 g/L at 20°C; 160 g/L at 50°C	[1]
Appearance	Purplish-red powder	[1]

Experimental Protocols

Protocol 1: Exhaust Dyeing of Cellulosic Fibers (Cotton, Bamboo)

This protocol describes a standard laboratory-scale exhaust dyeing method using a one-bath, two-step process.[\[2\]](#)

3.1.1 Materials and Equipment

- **C.I. Reactive Red 2** dye
- Scoured and bleached cellulosic fabric (e.g., cotton, bamboo)
- Sodium sulfate (Na_2SO_4), anhydrous
- Sodium carbonate (Na_2CO_3), anhydrous
- Deionized water
- Laboratory dyeing machine (e.g., shaking water bath, beaker dyer)

- pH meter
- Spectrophotometer

3.1.2 Procedure

- Dye Bath Preparation: Prepare a dye bath with the required amount of **C.I. Reactive Red 2** (e.g., 0.5% to 1.5% on the weight of fabric, o.w.f.) and sodium sulfate (e.g., 5 to 15 g/L) in deionized water.^[2] Maintain a liquor-to-goods ratio (the ratio of the volume of dye liquor to the weight of the fabric) of 1:25.^[2]
- Dyeing (Exhaustion Step): Introduce the pre-wetted fabric into the dye bath at room temperature (e.g., 25°C).^[2] Agitate for 30 minutes to allow for the exhaustion of the dye onto the fiber.^[2]
- Fixation Step: Add the required amount of sodium carbonate (e.g., 5 to 15 g/L) to the dye bath to raise the pH to approximately 10.8-11.^{[2][3]} This initiates the chemical reaction between the dye and the fiber.
- Temperature Ramp: Increase the temperature of the dye bath to the fixation temperature (e.g., 40°C) at a rate of approximately 3°C per minute.^[2]
- Dye Fixation: Maintain the dyeing at the fixation temperature for 60 minutes with continuous agitation to ensure covalent bond formation.^[2]
- Rinsing: After fixation, remove the dyed fabric from the bath and rinse thoroughly with cold deionized water until the rinsing water is clear.^[2]

Protocol 2: Post-Dyeing Soaping (Wash-off)

Soaping is a critical step to remove unfixed and hydrolyzed dye from the fabric surface, which is essential for achieving good wash fastness and a stable final shade.^{[3][5]}

3.2.1 Materials

- Dyed fabric from Protocol 3.1
- Standard textile test soap (e.g., non-ionic detergent)

- Deionized water

3.2.2 Procedure

- Prepare Soap Solution: Prepare a soap solution containing 2 g/L of a standard non-ionic detergent in deionized water.[2]
- Soaping Treatment: Immerse the rinsed fabric in the soap solution at a liquor ratio of 1:25.[2] Heat the bath to 92-95°C and maintain for 10 minutes with agitation.[2]
- Final Rinsing: Rinse the soaped fabric alternately with hot and cold water until the washing solution becomes neutral and clear.[2]
- Drying: Air-dry the fabric at room temperature for 24 hours or use a laboratory oven at a controlled temperature.[2]

Protocol 3: Determination of Dye Exhaustion and Fixation Percentage

This protocol uses UV-Vis spectrophotometry to quantify the amount of dye taken up by the fabric and covalently bonded to it.

3.3.1 Procedure

- Calibration Curve: Prepare a series of standard solutions of **C.I. Reactive Red 2** of known concentrations. Measure the absorbance of each standard at the dye's maximum absorbance wavelength (λ_{max}) using a UV-Vis spectrophotometer. Plot a calibration curve of absorbance versus concentration.
- Measure Initial Absorbance (A_0): Before adding the fabric, take an aliquot of the initial dye bath, dilute it appropriately, and measure its absorbance (A_0).[2]
- Measure Exhaustion Absorbance (A_1): After the exhaustion step (Protocol 3.1, step 2) but before adding alkali, take an aliquot of the residual dye bath, dilute it by the same factor, and measure its absorbance (A_1).

- Measure Fixation Absorbance (A_2): After the soaping process (Protocol 3.2), collect all washing liquors, combine them, and measure the total volume. Take an aliquot, dilute if necessary, and measure its absorbance (A_2) to determine the amount of unfixed, hydrolyzed dye.
- Calculations:
 - Exhaustion (%E): $\%E = [(A_0 - A_1) / A_0] * 100$
 - Fixation (%F): $\%F = [(A_1 - A_2) / A_1] * 100$ * $(\%E / 100)$
 - Total Fixation (%T): $\%T = \%E * (\%F / 100)$

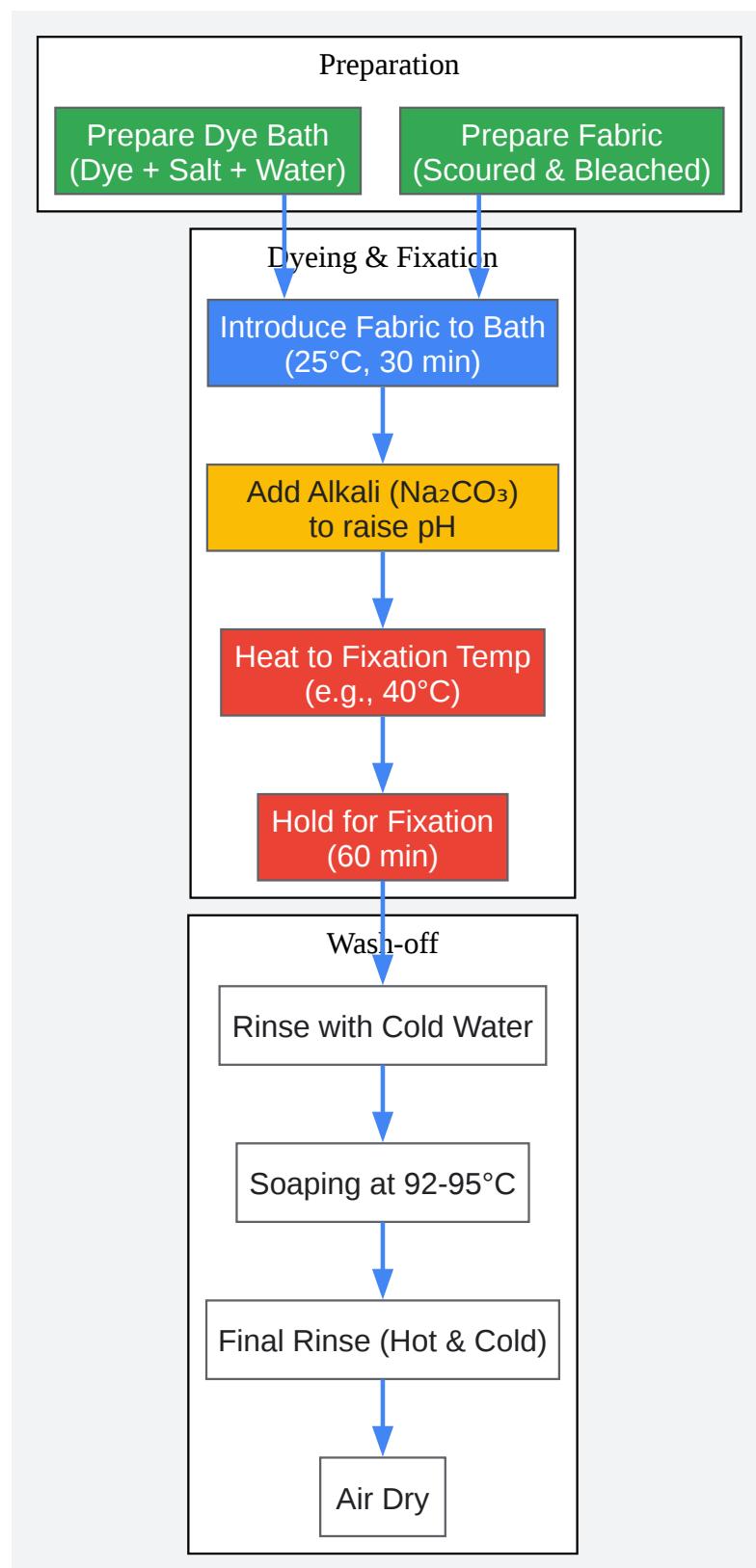
Quantitative Data Summary

Parameter	Conditions	Result	Reference
Exhaustion/Fixation	2% o.w.f. dye, 80 g/dm ³ salt (long-liquor process on unmodified cotton)	94%	[4]
Maximum Adsorption Capacity	pH 2, 25°C, using textile sludge as adsorbent	213.9 mg/g	[6]
Fastness Properties	ISO Standard Tests	Light Fastness: 4; Oxygen Bleaching: 2; Perspiration Fastness: 4-5 (Fading), 5 (Stain); Soaping (100°C): 3-4 (Fading), 4 (Stain)	[1]

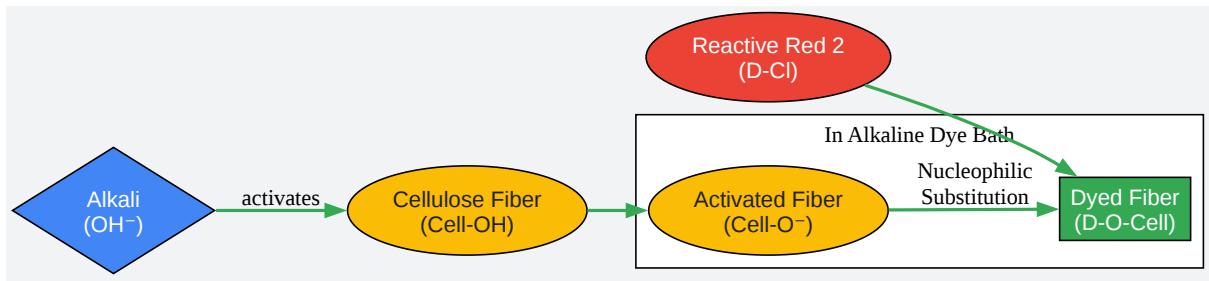
Effect of Process Parameters on Dye Uptake on Bamboo Fibers[2]

Dye Conc. (% o.w.f.)	Salt Conc. (g/L)	Alkali Conc. (g/L)	Final Dye Uptake (%)
0.5	10	10	~85
1.0	10	10	~88
1.5	10	10	~90
1.0	5	10	~82
1.0	15	10	~91
1.0	10	5	~80
1.0	10	15	~92

Visualized Workflows and Mechanisms

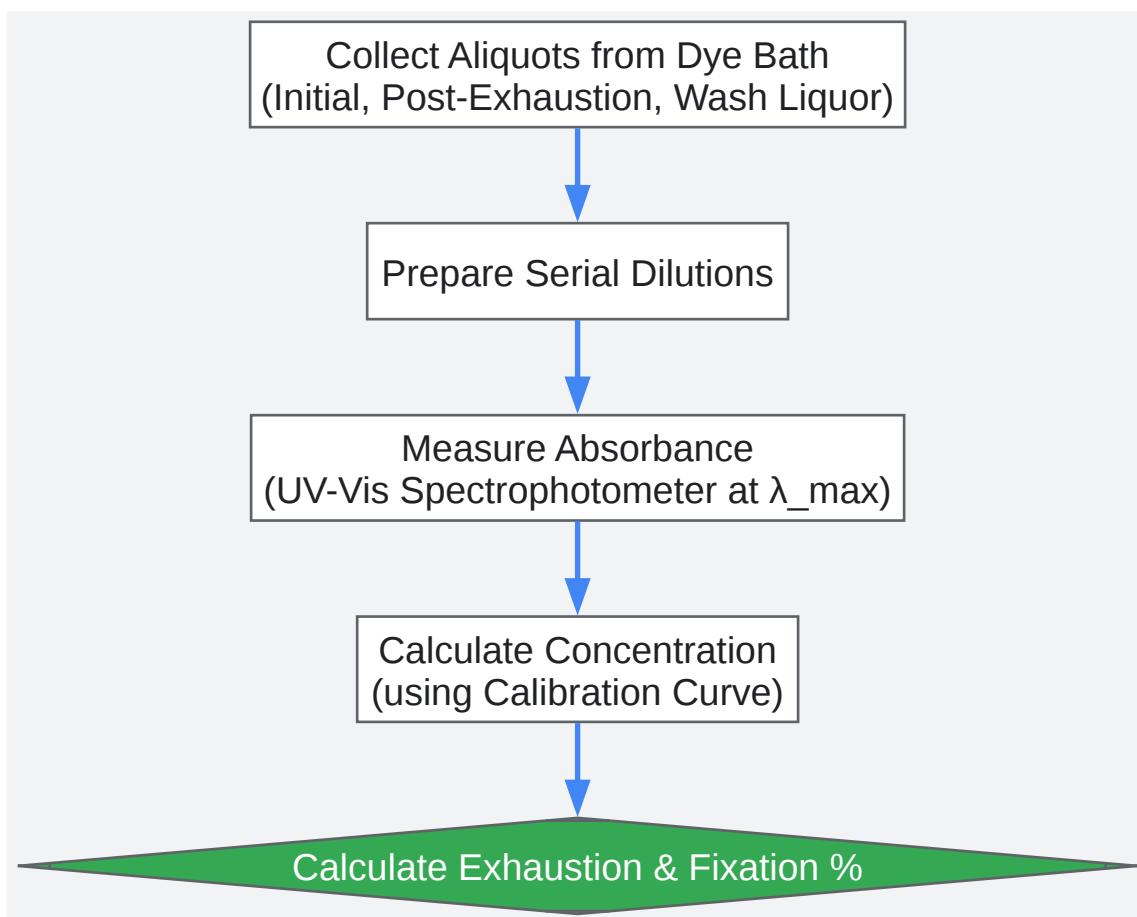
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Caption: Workflow for exhaust dyeing of cellulosic fibers.



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Caption: Covalent bond formation between dye and fiber.



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Caption: Workflow for quantifying dye uptake.

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References

- 1. worlddyeveristy.com [worlddyeveristy.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. textilelearner.net [textilelearner.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. The application of textile sludge adsorbents for the removal of Reactive Red 2 dye - PubMed [pubmed.ncbi.nlm.nih.gov]
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